

# An In-depth Technical Guide on the Molecular Properties of Sudan III

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sudan III

Cat. No.: B1681776

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This technical guide provides a comprehensive overview of the molecular formula and weight of the lysochrome diazo dye, **Sudan III**. It is intended for researchers, scientists, and drug development professionals who require detailed information on the fundamental chemical properties of this compound.

## Chemical Identity and Molecular Formula

**Sudan III** is a synthetic, fat-soluble dye belonging to the azo class of compounds.<sup>[1][2]</sup> It is structurally related to azobenzene.<sup>[2]</sup> The IUPAC name for **Sudan III** is 1-[[4-(phenyldiazenyl)phenyl]diazenyl]naphthalen-2-ol.<sup>[1][3][4]</sup> The molecular formula for **Sudan III** has been consistently determined to be  $C_{22}H_{16}N_4O$ .<sup>[1][3][5][6][7][8]</sup> This formula indicates that each molecule of **Sudan III** contains 22 carbon atoms, 16 hydrogen atoms, 4 nitrogen atoms, and 1 oxygen atom.

## Molecular Weight

The molecular weight of a compound is a critical parameter in a wide range of scientific applications, including stoichiometry, solution preparation, and analytical chemistry. The molecular weight of **Sudan III** is derived from its molecular formula and the atomic weights of its constituent elements.

The calculated molecular weight is approximately 352.39 g/mol.<sup>[5][7]</sup> Different sources may report slightly varied values due to rounding of atomic weights, with some listing it as 352.40 g/mol or 352.4 g/mol.<sup>[1][6]</sup> The exact mass is 352.1324 g/mol.<sup>[3]</sup>

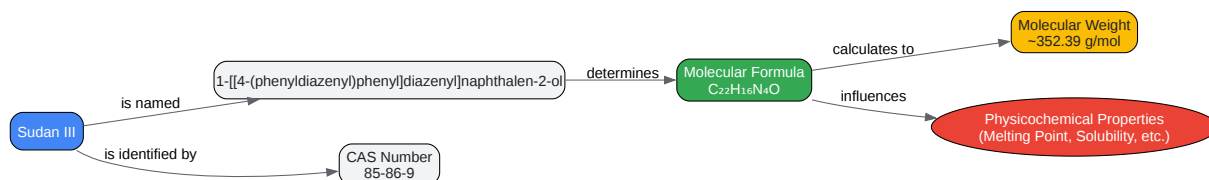
## Summary of Physicochemical Properties

For ease of reference, the key quantitative and qualitative properties of **Sudan III** are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>22</sub> H <sub>16</sub> N <sub>4</sub> O	[1][3][5][6][7][8]
Molecular Weight	352.39 g/mol	[5][7]
Exact Mass	352.1324 g/mol	[3]
CAS Number	85-86-9	[3][5]
Appearance	Reddish-brown powder or crystals	[1][5]
Melting Point	199 °C (decomposes)	[5][8][9]
Solubility	Insoluble in water; Soluble in fats, ethanol, acetone, and chloroform	[1]
Maximum Absorption	507 nm	[1]

## Logical Relationship of Sudan III Properties

The following diagram illustrates the logical flow from the compound's identity to its fundamental molecular properties.



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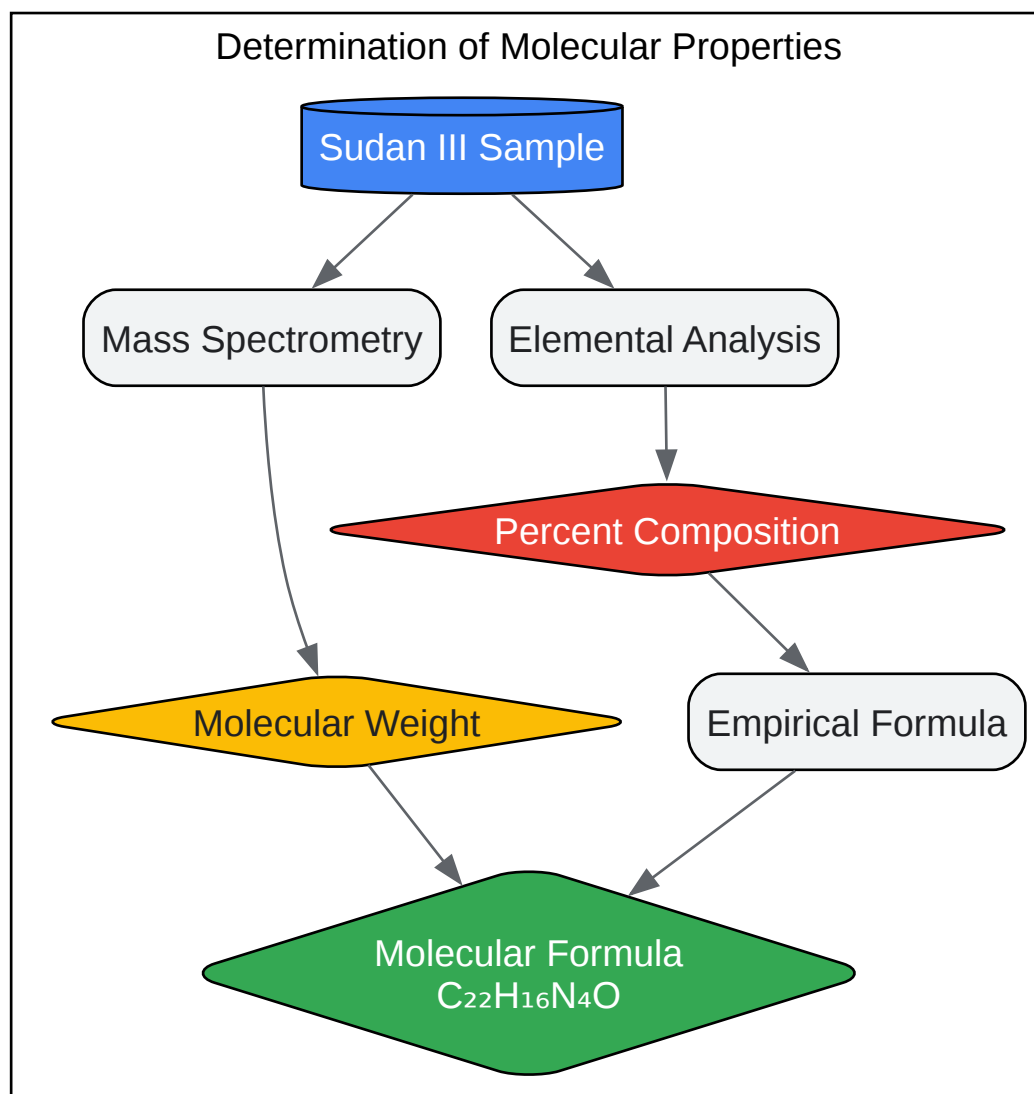
Figure 1. Relationship between the identifiers and molecular properties of **Sudan III**.

## Experimental Protocols for Property Determination

While this guide focuses on the established molecular formula and weight, the determination of these properties relies on standard analytical techniques.

- **Mass Spectrometry:** This is a primary technique for determining the molecular weight of a compound. In this method, the compound is ionized, and the mass-to-charge ratio of the resulting ions is measured. High-resolution mass spectrometry can provide the exact mass, which can be used to deduce the molecular formula.
- **Elemental Analysis:** This experimental method determines the percentage composition of a compound. For **Sudan III**, elemental analysis would yield the percentage of Carbon, Hydrogen, Nitrogen, and Oxygen. These percentages can then be used to calculate the empirical formula, which, in conjunction with the molecular weight from mass spectrometry, confirms the molecular formula.

A general workflow for the determination of molecular formula and weight is outlined below.



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Figure 2. Experimental workflow for determining the molecular formula and weight of a compound like **Sudan III**.

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Address: 3281 E Guasti Rd

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